



# Application Notes and Protocols for Casting with Cyanacure Curative

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Cyanacure**, chemically known as 2,2'-(1,2-Ethanediylbis(thio))bisbenzenamine, is an aromatic diamine curative utilized in the production of high-performance polyurethane elastomers. It serves as a direct replacement for 4,4'-methylene-bis(2-chloroaniline) (MBCA, or MOCA), a substance now considered a suspected carcinogen.[1] When combined with an isocyanate-terminated prepolymer like Adiprene L-100, **Cyanacure** facilitates a curing reaction that results in a strong, rubbery solid.

This document provides detailed application notes and protocols for casting with **Cyanacure** curative, specifically with Adiprene L-100. The resulting polyurethane elastomers exhibit high tensile strength and resilience, coupled with excellent resistance to abrasion, oils, solvents, and low temperatures.[2][3] Castings made with **Cyanacure** are comparable in strength to those made with MBCA but offer slightly greater elasticity.[1]

## **Safety Precautions**

Before handling **Cyanacure** and its associated reagents, it is crucial to review the Safety Data Sheet (SDS) for each chemical. Personal Protective Equipment (PPE), including but not limited to safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times. All procedures should be conducted in a well-ventilated area, preferably within a fume hood, to avoid inhalation of vapors.



#### **Emergency Procedures:**

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes and seek medical attention.
- Skin Contact: Wash the affected area thoroughly with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Move to an area with fresh air. If breathing becomes difficult, seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

## **Quantitative Data Summary**

The physical properties of the cured polyurethane elastomer are highly dependent on the stoichiometric ratio of **Cyanacure** to the isocyanate prepolymer. A stoichiometry of 95% is generally recommended to achieve a well-balanced set of physical properties.[4] Adjusting the amount of **Cyanacure** will alter the stoichiometry and, consequently, the final hardness and other mechanical properties of the elastomer. For instance, a higher stoichiometric ratio can increase the Shore A hardness into the 88-92 range.[5]

The following table summarizes the typical physical properties of Adiprene L-100 cured with an aromatic diamine curative at a 95% stoichiometric ratio.



Physical Property	Typical Value	Test Method
Hardness	90 Shore A	ASTM D2240
100% Modulus	1100 psi (7.6 MPa)	ASTM D412
300% Modulus	2100 psi (14.5 MPa)	ASTM D412
Tensile Strength	4500 psi (31.0 MPa)	ASTM D412
Elongation	450%	ASTM D412
Tear Strength	75 lb/in (13.1 kN/m)	ASTM D624
Resilience (Rebound)	45%	ASTM D2632

Note: These values are representative of Adiprene L-100 cured with a standard aromatic diamine (MBCA) and serve as a close approximation for **Cyanacure**-cured systems. Actual values may vary based on the precise stoichiometry, curing conditions, and specific batch of reagents.

# **Experimental Protocols**Stoichiometry Calculation

The precise amount of **Cyanacure** curative required is determined by the percent isocyanate (%NCO) of the Adiprene L-100 prepolymer and the desired stoichiometry. The calculation is as follows:

Parts per hundred resin (phr) of **Cyanacure** = (Equivalent Weight of Curative  $\times$  %NCO of Prepolymer  $\times$  Desired Stoichiometry) / 42[6]

#### Where:

- Equivalent Weight of Cyanacure: 152.2 g/eq
- %NCO of Adiprene L-100: This value is lot-specific and can be found on the certificate of analysis (typically around 4.1%).
- Desired Stoichiometry: Expressed as a decimal (e.g., 95% = 0.95).

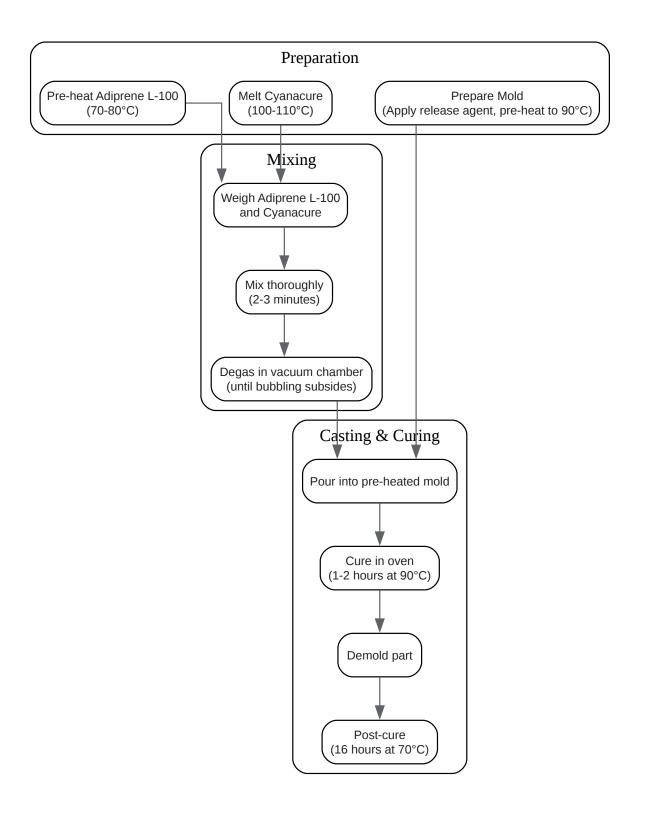


• 42: The molecular weight of the NCO group.

## **Casting Workflow**

The following diagram outlines the general workflow for casting with **Cyanacure** curative.





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Figure 1. Experimental workflow for casting with **Cyanacure** curative.



### **Detailed Methodologies**

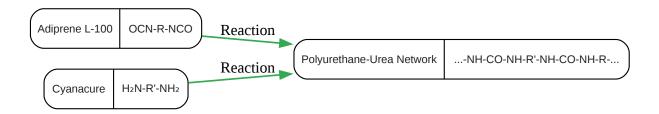
- 1. Preparation of Materials and Mold:
- Adiprene L-100 Prepolymer: Pre-heat the Adiprene L-100 to 70-80°C to reduce its viscosity.
  This can be done in a temperature-controlled oven.
- **Cyanacure** Curative: **Cyanacure** is a solid at room temperature and should be melted to a liquid state at 100-110°C before use.
- Mold Preparation: The mold should be clean and dry. Apply a suitable mold release agent to all surfaces that will come into contact with the polyurethane. Pre-heat the mold to the curing temperature of 90°C to prevent thermal shock and ensure uniform curing.[5]
- 2. Mixing and Degassing:
- Accurately weigh the pre-heated Adiprene L-100 and the molten Cyanacure into a mixing container based on the stoichiometry calculation.
- Mix the two components thoroughly for 2-3 minutes, scraping the sides and bottom of the container to ensure a homogeneous mixture. Avoid excessive whipping to minimize air entrapment.
- Place the mixing container in a vacuum chamber and apply a vacuum to degas the mixture.
  Continue degassing until the bubbling subsides, which typically takes 5-10 minutes. The mixture will rise and then fall as the air is removed.
- 3. Casting and Curing:
- Carefully pour the degassed mixture into the pre-heated mold. Pour in a steady stream and at a low point in the mold to minimize the introduction of air bubbles.
- Place the filled mold in an oven set to 90°C. The initial cure time will vary depending on the size and complexity of the part, but 1-2 hours is a typical starting point. **Cyanacure** has a pot life of approximately 10-12 minutes.[1]
- After the initial cure, the part can be demolded. The part will be handleable but will not have achieved its final physical properties.



• For optimal performance, a post-curing step is recommended. Place the demolded part in an oven at 70°C for 16 hours.[4] This allows for the completion of the chemical reactions and the development of the full mechanical properties of the elastomer.

## **Curing Chemistry**

The curing process involves the reaction of the isocyanate groups (-NCO) of the Adiprene L-100 prepolymer with the amine groups (-NH2) of the **Cyanacure** curative. This polyaddition reaction forms urea linkages, resulting in a cross-linked polyurethane-urea network.



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Figure 2. Simplified reaction pathway for polyurethane-urea formation.

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 To cite this document: BenchChem. [Application Notes and Protocols for Casting with Cyanacure Curative]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207773#step-by-step-guide-for-casting-with-cyanacure-curative]

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